

A Comparative Guide to Plasticizer Alternatives for Dibutyl Chlorendate

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Compound of Interest

Compound Name: *Dibutyl chlorendate*

CAS No.: *1770-80-5*

Cat. No.: *B156090*

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Introduction

Dibutyl chlorendate (DBC), a chlorinated organophosphate, has historically been used as a flame-retardant plasticizer. However, increasing environmental and health concerns associated with halogenated compounds have prompted a search for safer, high-performance alternatives. This guide provides a comprehensive comparison of viable alternatives to **Dibutyl chlorendate**, focusing on their performance characteristics, toxicological profiles, and experimental evaluation methodologies. Due to the limited availability of public performance data for **Dibutyl chlorendate**, this guide will focus on a detailed comparison of the leading alternative plasticizers.

Alternatives to Dibutyl Chlorendate

The primary alternatives to **Dibutyl chlorendate** can be categorized into several chemical classes, each offering a unique balance of properties. The most promising alternatives include:

- **Phosphate Esters:** These are a major class of non-halogenated flame-retardant plasticizers. They function in both the gas and condensed phases to inhibit combustion. Common examples include triaryl phosphates, alkyl diaryl phosphates, and bisphosphates.
- **Benzoates:** These non-phthalate plasticizers, such as diethylene glycol dibenzoate (DGB) and dipropylene glycol dibenzoate (DPGDB), are known for their good compatibility with PVC and low toxicity.[1]
- **Citrates:** Derived from citric acid, citrate esters like acetyl tributyl citrate (ATBC) are recognized for their excellent toxicological profile and biodegradability, making them suitable for sensitive applications such as medical devices and food packaging.[2][3][4]
- **Bio-based Plasticizers:** Epoxidized soybean oil (ESBO) is a widely used bio-based plasticizer that also functions as a co-stabilizer in PVC formulations. It offers good thermal stability and low migration.[5][6][7]

Performance Comparison of Plasticizer Alternatives

The selection of a suitable plasticizer depends on a thorough evaluation of its performance in the target polymer system. Key performance indicators include plasticizing efficiency, thermal stability, migration resistance, and flame retardancy. The following tables summarize the available data for various alternatives.

Table 1: Mechanical Properties of PVC Plasticized with Different Plasticizers

Plasticizer	Concentration (phr)	Shore A Hardness	Tensile Strength (MPa)	Elongation at Break (%)	Reference
Epoxidized Soybean Oil (ESO)	10	99	-	-	[8]
	20	97	-	[8]	
	30	95	-	[8]	
	40	93	-	[8]	
Epoxidized Soybean Oil-Succinic Acid Copolymer (ESO-SA9)	30	-	28.7	269.6	[5]
Isosorbide Diesters/Epoxidized Sunflower Oil Methyl Ester	60	-	~15-20	~250-300	[9]
Acetyl Tributyl Citrate/Epoxidized Sunflower Oil Methyl Ester	60	-	~18-22	~300-350	[9]
Butyl Phenoxyethyl Adipate	50	-	-	-	[10]

Table 2: Thermal Stability of PVC Plasticized with Different Plasticizers

Plasticizer	Concentration (phr)	Onset of Decomposition (°C) (TGA)	Reference
Epoxidized Soybean Oil-Succinic Acid Copolymer (ESO-SA9)	30	284.3	[5]
Isosorbide Diesters/Epoxidized Sunflower Oil Methyl Ester	60	~240-250	[9]
Acetyl Tributyl Citrate/Epoxidized Sunflower Oil Methyl Ester	60	~210-220	[9]
Butyl Phenoxyethyl Adipate	50	Higher than DOP (Diocetyl Phthalate)	[10]

Table 3: Flame Retardancy Performance of Plasticized PVC

Plasticizer System	Concentration (phr)	Limiting Oxygen Index (LOI) (%)	UL 94 Rating	Reference
Unplasticized PVC	-	>35	V-0	[11]
PVC with non-flame retardant plasticizer	50	~25	-	
PVC with Tris(1-chloro-2-propyl)phosphate (TCPP)	50	>35	V-0	
PVC with Poly(1,2-propylene glycol adipate) (PPA)	50	28.1	V-0	

Toxicological Profile of Plasticizer Alternatives

A critical aspect of selecting an alternative to **Dibutyl chlorendate** is its toxicological profile. The following table provides a summary of the available toxicity data for the discussed alternatives.

Table 4: Toxicological Summary of Plasticizer Alternatives

Plasticizer Class	Key Findings	Reference
Phosphate Esters	Some have been associated with reproductive and developmental toxicity in animal studies. The toxicological profiles can vary significantly between different phosphate esters.	[12]
Benzoates	Generally considered to have low toxicity. Diethylene glycol dibenzoate and dipropylene glycol dibenzoate have been shown to be readily biodegradable and pose a low risk to aquatic organisms.	[13]
Citrates (e.g., ATBC)	Widely regarded as safe and non-toxic. ATBC is approved for use in food contact materials and medical devices. It is biodegradable and shows low potential for bioaccumulation.	[2][3][4][14]
Epoxidized Soybean Oil (ESBO)	Considered to have low toxicity and is approved for food contact applications.	[7]
Non-Phthalate Plasticizers (General)	Many non-phthalate alternatives are emerging, but comprehensive toxicological data is still lacking for some. Concerns about potential endocrine-disrupting effects have been raised for some replacements.	[15][16][17]

Experimental Protocols

Accurate and reproducible evaluation of plasticizer performance is essential. The following are standard methodologies for key experiments.

Mechanical Properties

- **Shore Hardness (ASTM D2240):** This test measures the indentation hardness of the plasticized material using a durometer. A specified indenter is pressed into the material under a defined force, and the depth of indentation is measured. The Shore A scale is typically used for flexible PVC.
- **Tensile Properties (ASTM D412):** This method determines the tensile strength, elongation at break, and modulus of the material. A dumbbell-shaped specimen is stretched in a tensile testing machine at a constant rate until it breaks.

Thermal Stability

- **Thermogravimetric Analysis (TGA) (ASTM E1131):** TGA measures the change in mass of a sample as a function of temperature in a controlled atmosphere. It is used to determine the onset of thermal degradation, which is an indicator of the plasticizer's and the plasticized material's thermal stability.

Migration Resistance

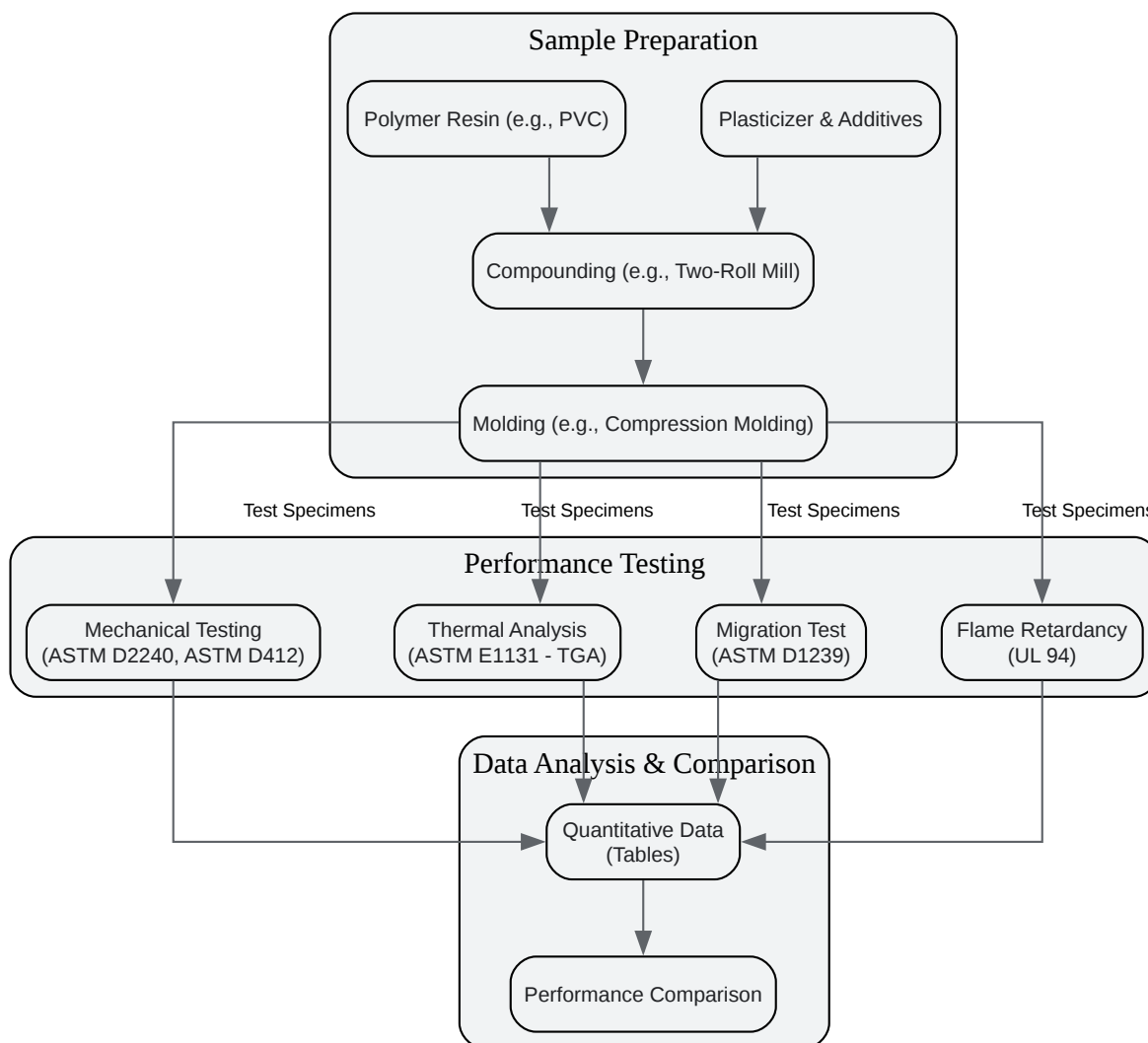
- **Resistance to Extraction by Chemicals (ASTM D1239):** This test evaluates the loss of plasticizer from a plastic film when immersed in a specific liquid (e.g., soapy water, oil). The weight loss of the film after immersion is measured to quantify the extent of migration.

Flame Retardancy

- **UL 94 - Standard for Flammability of Plastic Materials:** This is the most widely recognized standard for testing the flammability of plastics. The vertical burn test (V-0, V-1, V-2) is commonly used for flame-retardant materials. It evaluates the self-extinguishing time and dripping behavior of a vertically oriented specimen after being exposed to a flame.^[3]

Visualizations

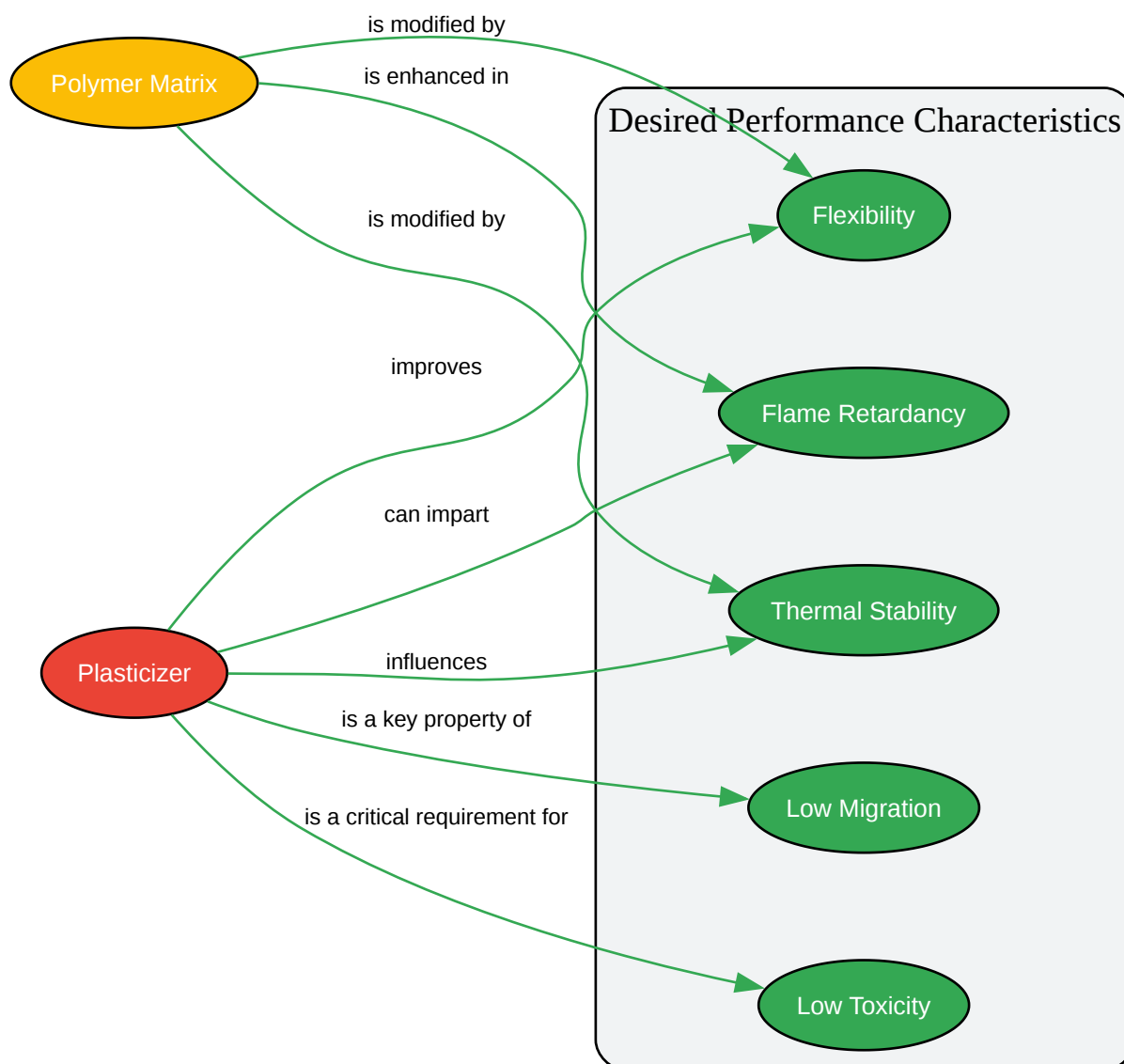
Experimental Workflow for Plasticizer Performance Evaluation



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Caption: Workflow for evaluating plasticizer performance.

Logical Relationship of Plasticizer Properties



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Caption: Interplay of plasticizer and polymer properties.

Conclusion

The search for alternatives to **Dibutyl chlorendate** is driven by the need for safer and more environmentally friendly materials. While a direct, data-rich comparison with **Dibutyl chlorendate** is challenging due to limited public information, a range of viable alternatives exists. Phosphate esters offer excellent flame retardancy, while benzoates and citrates provide

favorable toxicological profiles. Bio-based plasticizers like ESBO present a sustainable option with good performance. The selection of the most appropriate alternative will depend on the specific performance requirements of the application, including the desired balance of flexibility, thermal stability, flame retardancy, and, critically, safety. This guide provides the foundational information and experimental frameworks to aid researchers and professionals in making informed decisions in the development of next-generation materials.

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